

6-Bromo-5-methoxypyridine-2-carboxylic acid

CAS number and structure

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Compound of Interest

Compound Name: 6-Bromo-5-methoxypyridine-2-carboxylic acid

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Technical Guide: 6-Bromo-5-methoxypyridine-2-carboxylic acid

For Researchers, Scientists, and Drug Development Professionals

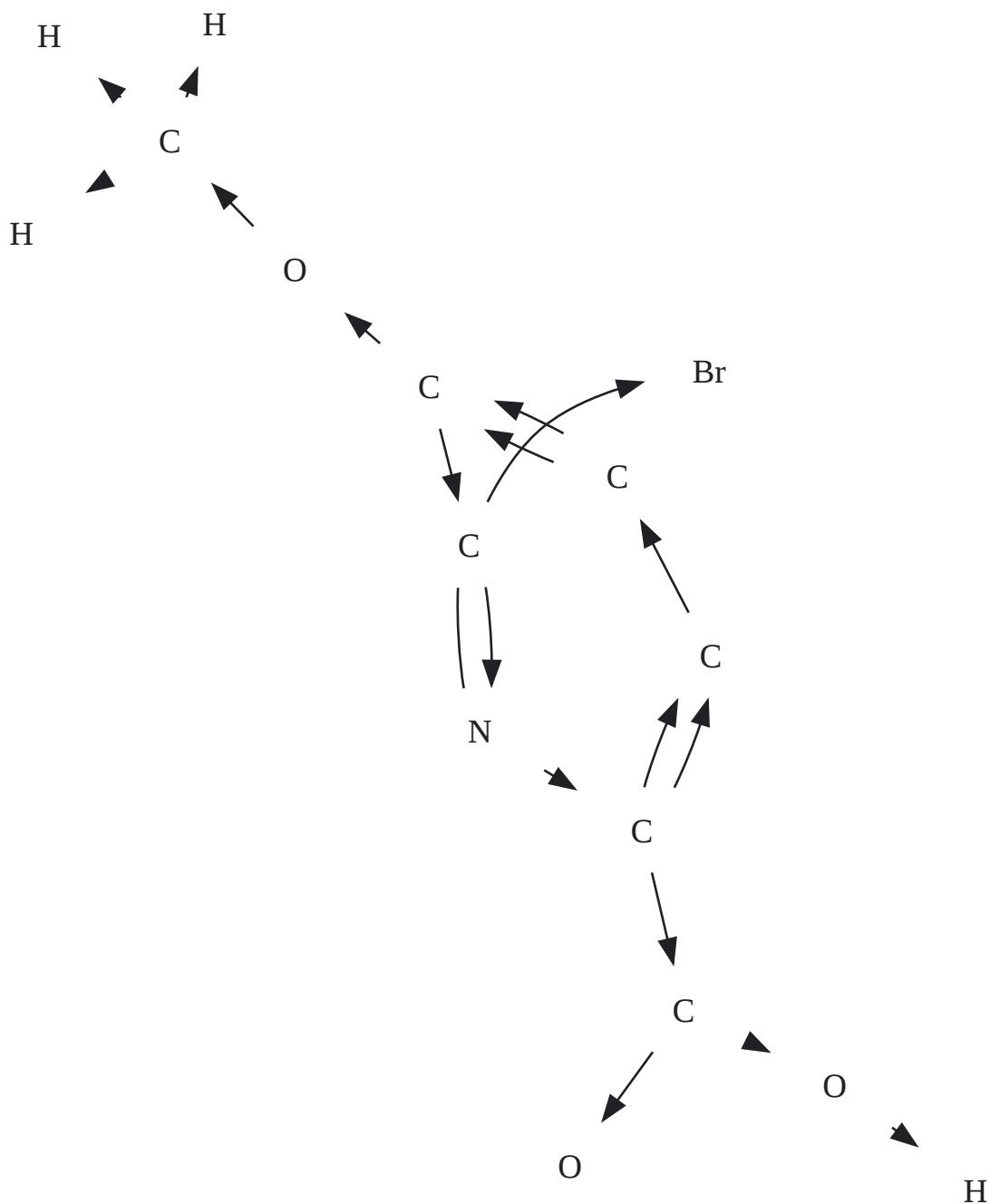
Abstract

This technical guide provides a comprehensive overview of **6-Bromo-5-methoxypyridine-2-carboxylic acid**, a halogenated pyridine derivative of interest in synthetic and medicinal chemistry. This document consolidates available data on its chemical identity, structural formula, and a key synthetic protocol. While this compound holds potential as a building block in drug discovery, detailed experimental data on its physicochemical properties and specific biological applications are not extensively reported in publicly accessible literature. This guide aims to serve as a foundational resource for researchers utilizing this molecule in their work.

Chemical Identity and Structure

6-Bromo-5-methoxypyridine-2-carboxylic acid, also known as 6-Bromo-5-methoxypicolinic acid, is a substituted pyridine carboxylic acid. Its structure features a pyridine ring functionalized with a bromine atom, a methoxy group, and a carboxylic acid group at positions 6, 5, and 2, respectively.

Chemical Structure:



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Caption: Chemical structure of **6-Bromo-5-methoxypyridine-2-carboxylic acid**.

Physicochemical and Identification Data

Quantitative data for **6-Bromo-5-methoxypyridine-2-carboxylic acid** is primarily based on predicted values. Experimental data is not widely available in the cited sources.

Parameter	Value	Source
CAS Number	54232-43-8	[1]
Molecular Formula	C ₇ H ₆ BrNO ₃	[1]
Molecular Weight	232.03 g/mol	[1]
IUPAC Name	6-bromo-5-methoxypyridine-2-carboxylic acid	
Synonyms	6-Bromo-5-methoxypicolinic acid, 2-Bromo-3-methoxypyridine-6-carboxylic acid	[1]
Appearance	White to off-white solid (Predicted)	[1]
Boiling Point	362.8±42.0 °C (Predicted)	[1]
Density	1.713±0.06 g/cm ³ (Predicted)	[1]
pKa	3.52±0.10 (Predicted)	[1]
InChIKey	WOXIJGVDMQJTAC-UHFFFAOYSA-N	[1]
SMILES	COC1=C(C=C(N=C1Br)C(=O)O)	[1]

Experimental Protocols: Synthesis

A common synthetic route to **6-Bromo-5-methoxypyridine-2-carboxylic acid** involves the oxidation of a methylpyridine precursor.[\[1\]](#)

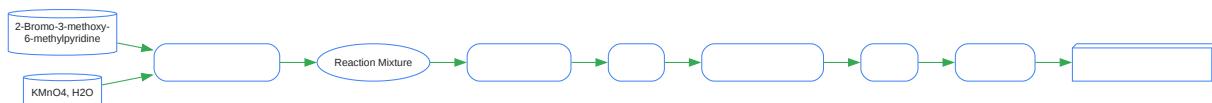
Synthesis of **6-Bromo-5-methoxypyridine-2-carboxylic acid** from 2-Bromo-3-methoxy-6-methylpyridine[\[1\]](#)

- Materials:

- 2-Bromo-3-methoxy-6-methylpyridine (760 mg, 3.76 mmol)
- Potassium permanganate (KMnO₄) (1.49 g, 9.40 mmol)
- Water (15 ml)
- 10% Hydrochloric acid (HCl)
- Ethyl acetate (EA) (50 ml)
- Magnesium sulfate (MgSO₄)
- Celite

- Procedure:

- Dissolve 2-Bromo-3-methoxy-6-methylpyridine in water.
- Add potassium permanganate to the solution.
- Heat the mixture at 80 °C for 3 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, adjust the pH to 4 with 10% hydrochloric acid.
- Filter the mixture through Celite.
- Extract the filtrate with ethyl acetate.
- Dry the organic layer with magnesium sulfate and filter.
- Concentrate the solution to yield **6-Bromo-5-methoxypyridine-2-carboxylic acid** as a white solid (665 mg, 75% yield) which can be used without further purification.[\[1\]](#)

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Caption: Synthetic workflow for **6-Bromo-5-methoxypyridine-2-carboxylic acid**.

Applications in Research and Drug Development

While specific biological activities for **6-Bromo-5-methoxypyridine-2-carboxylic acid** are not well-documented in the searched literature, pyridine carboxylic acid derivatives, in general, are significant scaffolds in medicinal chemistry. They are recognized as key components in the development of various therapeutic agents. The presence of bromo, methoxy, and carboxylic acid functional groups on this particular molecule makes it a versatile intermediate for further chemical modifications, potentially leading to the synthesis of novel compounds with desired pharmacological properties.

Conclusion

6-Bromo-5-methoxypyridine-2-carboxylic acid is a readily synthesizable chemical intermediate. The information provided in this guide, including its chemical identifiers and a detailed synthesis protocol, offers a valuable starting point for researchers. However, the lack of comprehensive, publicly available experimental data on its physicochemical properties and biological activity highlights an area for future investigation. Further research into this compound could unveil its potential as a precursor for new therapeutic agents.

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References

- 1. 6-Bromo-5-methoxypicolinic acid | 54232-43-8 [chemicalbook.com]
- To cite this document: BenchChem. [6-Bromo-5-methoxypyridine-2-carboxylic acid CAS number and structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185292#6-bromo-5-methoxypyridine-2-carboxylic-acid-cas-number-and-structure>]

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